

Validating the Antifungal Target of Encelin: A Comparative Guide

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Compound of Interest

Compound Name: *Encelin*

Cat. No.: B094070

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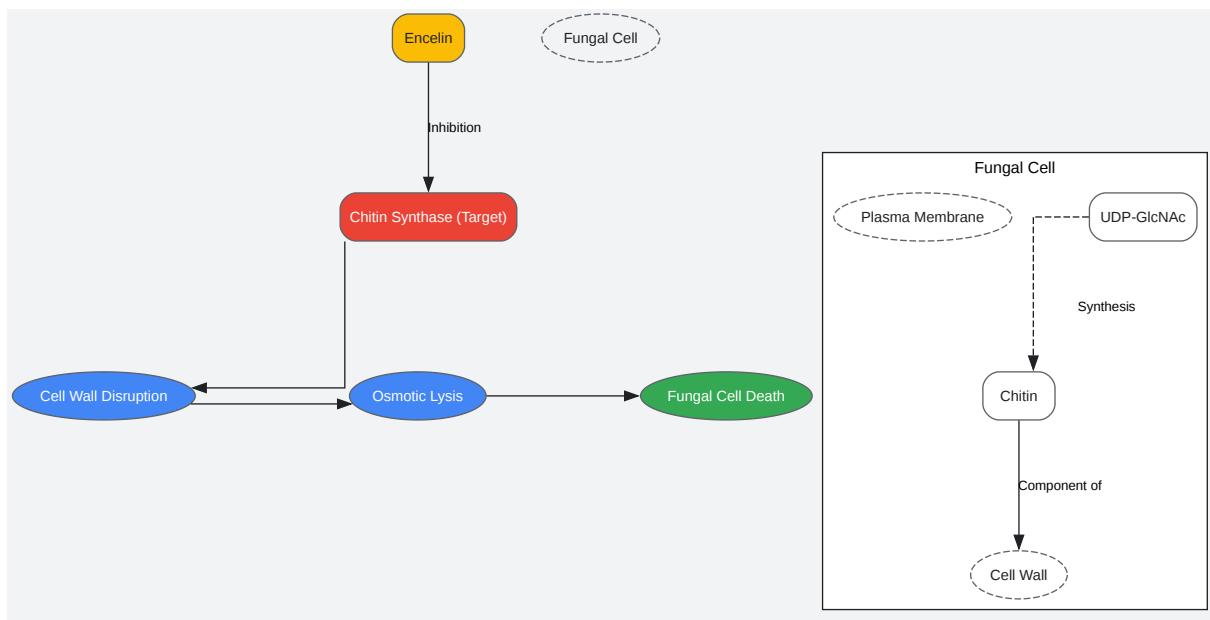
For Researchers, Scientists, and Drug Development Professionals

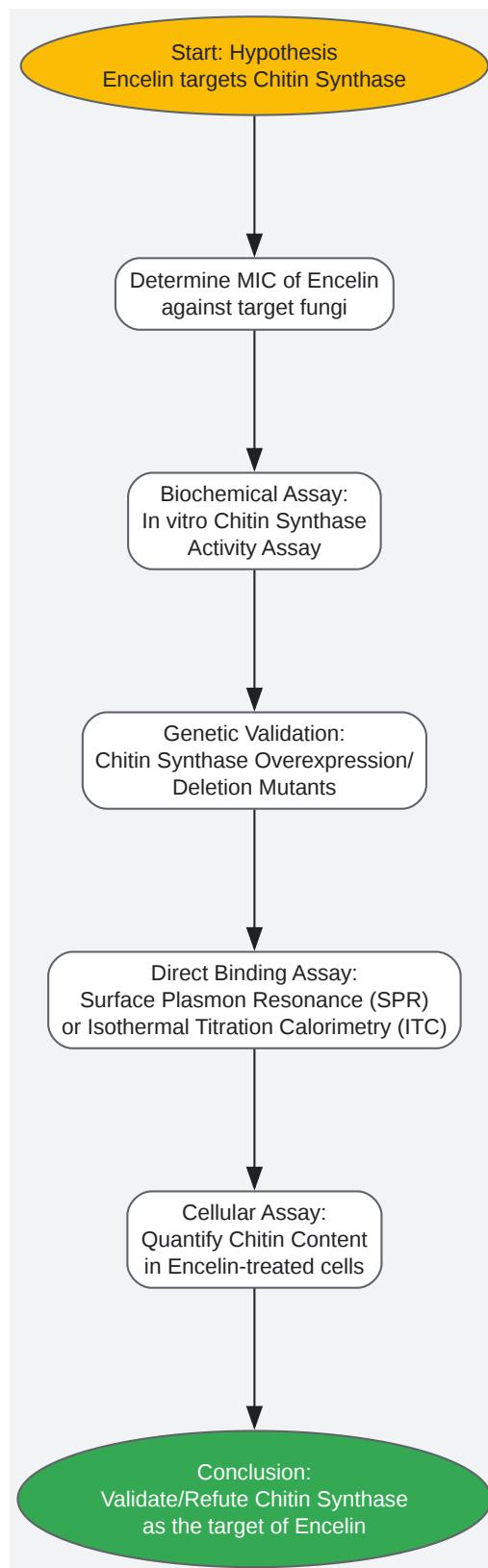
This guide provides a comparative analysis of **Encelin**, a sesquiterpene lactone with known antifungal properties, against established antifungal agents. Due to the limited publicly available data on the specific molecular target of **Encelin**, this document outlines a proposed mechanism of action and a comprehensive experimental workflow for its validation. The guide presents available quantitative data, detailed experimental protocols, and visual diagrams to facilitate further research and drug development efforts.

Proposed Antifungal Target and Signaling Pathway of Encelin

Encelin is a sesquiterpene lactone that has demonstrated antifungal activity by affecting the growth and morphogenetic processes of fungi such as *Mucor rouxii*.^[1] While its precise molecular target has not been definitively identified in the available literature, sesquiterpene lactones are known to be reactive molecules that can form covalent bonds with biological macromolecules, often through Michael addition. A plausible hypothesis is that **Encelin**'s antifungal activity stems from the inhibition of crucial enzymes involved in fungal cell wall biosynthesis, such as chitin synthase. This inhibition would disrupt cell wall integrity, leading to osmotic stress and ultimately, fungal cell death.

Below is a diagram illustrating the proposed signaling pathway for **Encelin**'s antifungal action, postulating chitin synthase as its primary target.



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References

- 1. Encelin: a fungal growth inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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